

Barium Benzoate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Bariumbenzoat*

Cat. No.: *B15350639*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical formula, structure, and properties of barium benzoate. The information is intended for researchers, scientists, and professionals in drug development and materials science who require a thorough understanding of this compound.

Chemical Formula and Nomenclature

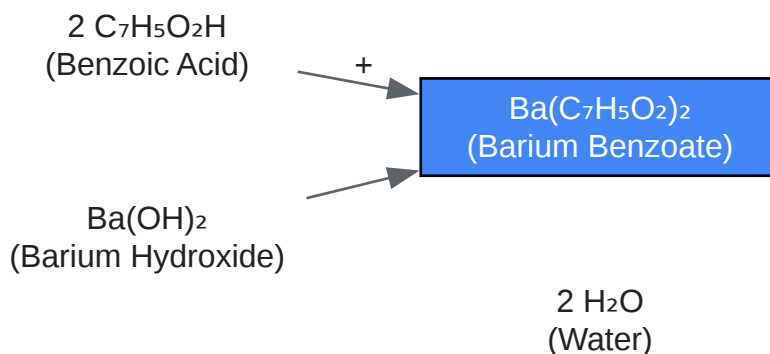
Barium benzoate is an organic-metal salt.^[1] It is also referred to as barium dibenzoate. The chemical formula for barium benzoate is $C_{14}H_{10}BaO_4$.^{[2][3][4][5][6][7][8][9]} This formula indicates that each molecule of barium benzoate contains 14 carbon atoms, 10 hydrogen atoms, 1 barium atom, and 4 oxygen atoms.

The compound is registered under the CAS Number 533-00-6.^{[1][10][11]} Its IUPAC name is barium(2+) dibenzoate.^[4] Other synonyms include benzoic acid, barium salt.^{[1][6][8][10]}

Molecular Structure

Barium benzoate is an ionic compound formed from one barium cation (Ba^{2+}) and two benzoate anions ($C_7H_5O_2^-$). The benzoate anion is the conjugate base of benzoic acid. The positive charge of the barium ion is balanced by the negative charges of the two benzoate anions. The molecular weight of barium benzoate is approximately 379.55 g/mol.^{[1][4][5][6][7][8]}

The structure of the benzoate anion features a carboxyl group attached to a phenyl group. The negative charge is delocalized over the two oxygen atoms of the carboxylate group.



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Caption: Formation of Barium Benzoate from Benzoic Acid and Barium Hydroxide.

Physicochemical Properties

Barium benzoate is a fine, white powder.^[11] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₀ BaO ₄	[2][3][4][5][6][7][8][9]
Molecular Weight	379.55 g/mol	[1][4][5][6][7][8]
CAS Number	533-00-6	[1][10][11]
Appearance	Fine, white powder	[11]
Density	~2 g/cm ³ at 20°C	[1][5][6][7][8][9]
Water Solubility	3.4 - 51.3 g/L at 20°C	[1][5][6][8][9]
Boiling Point	249.3 °C at 760 mmHg (for benzoic acid)	[1][2][3]
Flash Point	111.4 °C	[1][3]

Experimental Protocols

Synthesis of Barium Benzoate

A common laboratory method for the synthesis of barium benzoate involves the reaction of benzoic acid with a barium base, such as barium hydroxide or barium carbonate, in an aqueous solution.



Methodology:

- Dissolve a stoichiometric amount of benzoic acid in heated distilled water.
- Slowly add a stoichiometric amount of barium hydroxide (or barium carbonate) to the benzoic acid solution while stirring continuously.
- Continue stirring and heating the solution until the reaction is complete, which is typically indicated by the cessation of gas evolution (if using barium carbonate) or a change in pH.
- Filter the hot solution to remove any unreacted starting materials or impurities.
- Allow the filtrate to cool slowly to room temperature, and then further cool in an ice bath to induce crystallization of barium benzoate.
- Collect the precipitated crystals by filtration.
- Wash the crystals with a small amount of cold distilled water to remove any soluble impurities.
- Dry the purified barium benzoate crystals in a desiccator or a low-temperature oven.

Quantification of Barium Content by Gravimetric Analysis

The barium content in a sample of barium benzoate can be determined through gravimetric analysis by precipitating the barium as barium sulfate.

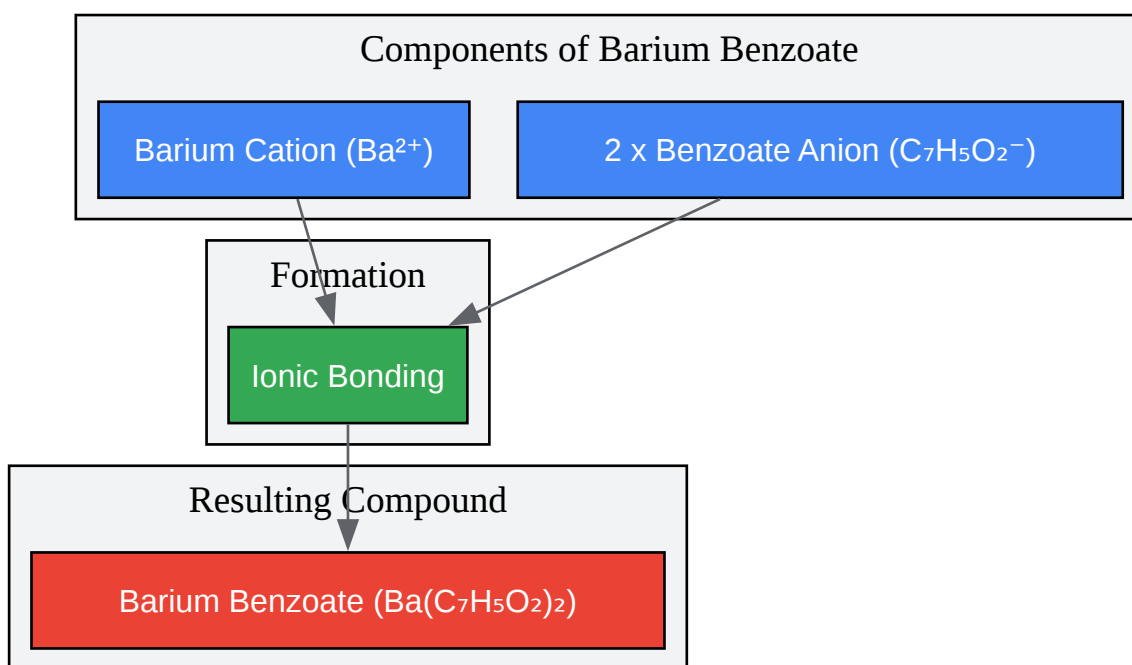
Methodology:

- Accurately weigh a sample of barium benzoate and dissolve it in dilute hydrochloric acid.
- Heat the solution to boiling and slowly add an excess of dilute sulfuric acid to precipitate the barium as barium sulfate (BaSO_4).
- Digest the precipitate by keeping the solution hot for a period to allow the crystals to grow larger.
- Filter the precipitate through a pre-weighed ashless filter paper.
- Wash the precipitate with hot distilled water until the washings are free of chloride ions (tested with silver nitrate solution).
- Dry the filter paper and precipitate in an oven.
- Ignite the filter paper and precipitate in a pre-weighed crucible at a high temperature until all the filter paper has been burned off and a constant weight of the BaSO_4 residue is obtained.
- From the weight of the barium sulfate precipitate, the percentage of barium in the original barium benzoate sample can be calculated.

Applications

Barium benzoate has several industrial applications, including:

- Stabilizer: It is used as a stabilizer in PVC and PE/PVC blends.[\[11\]](#)[\[12\]](#)
- Catalyst: It acts as a transesterification catalyst.[\[11\]](#)[\[12\]](#)
- Pyrotechnics: It is an ingredient in pyrotechnic compositions.[\[11\]](#)[\[12\]](#)



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Caption: Ionic formation of Barium Benzoate from its constituent ions.

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